

Solubility of uranyl fluoride in aqueous and organic solvents

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Compound of Interest

Compound Name: *Uranyl fluoride*

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An In-depth Technical Guide to the Solubility of **Uranyl Fluoride** in Aqueous and Organic Solvents

Introduction

Uranyl fluoride (UO_2F_2) is a uranium compound of significant interest in the nuclear fuel cycle, primarily as an intermediate in the conversion of uranium hexafluoride (UF_6) to uranium oxides. [1][2] It is formed as a direct product of the reaction between UF_6 and atmospheric moisture. [1] [3] Typically appearing as a brilliant orange to yellow crystalline solid, **uranyl fluoride** is known for its hygroscopic nature and high reactivity with water. [1][4] Its solubility characteristics are critical for understanding its behavior in industrial processes, its environmental fate in case of accidental releases, and for applications in materials science and nuclear forensics. [2][5] This guide provides a comprehensive overview of the solubility of **uranyl fluoride** in various solvents, details its complex aqueous chemistry, and outlines key experimental methodologies.

Solubility of Uranyl Fluoride

The solubility of **uranyl fluoride** is highly dependent on the solvent system, temperature, and the presence of other coordinating species.

Aqueous Solubility

Uranyl fluoride is exceptionally soluble in water. [4][6][7] Upon dissolution, it can form corrosive hydrogen fluoride and toxic **uranyl fluoride** solutions. [6] The compound is hygroscopic, and its

color changes from brilliant orange to yellow as it becomes hydrated.[1][4] While qualitatively described as "very soluble," specific quantitative data is available. The solubility shows a slight increase with temperature in the range of 25-100°C.[8]

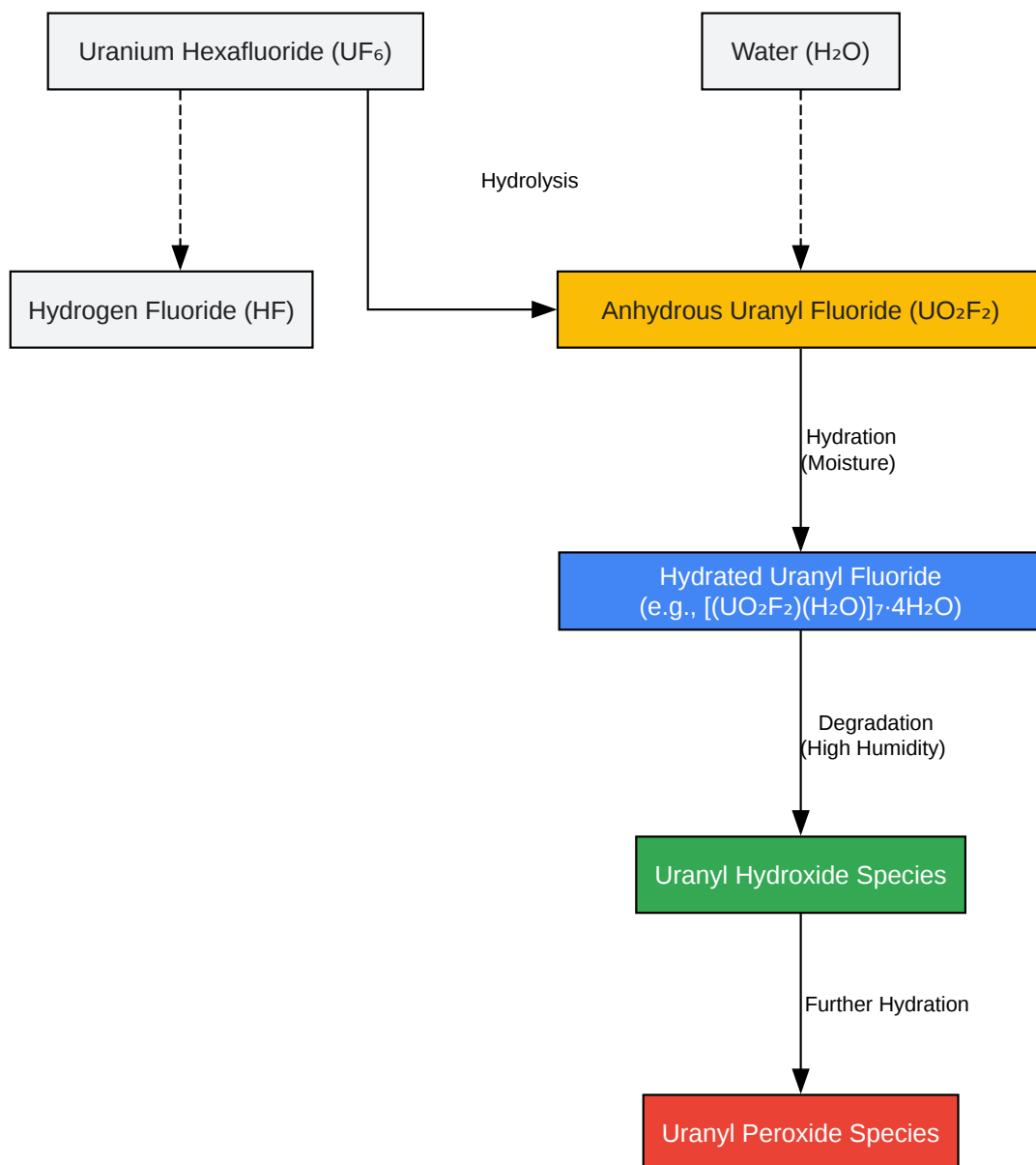
Table 1: Quantitative Aqueous Solubility of **Uranyl Fluoride**

Parameter	Value	Conditions
Mass Solubility	64.4 g / 100 g H ₂ O	20°C[9]
Molar Solubility	> 5 M	Not specified[2]
Saturated Solution	5.130 M	Density: 2.400 g/cm ³ [8]

Hydrolysis and Hydration in Aqueous Systems

Uranyl fluoride is the primary hydrolysis product of uranium hexafluoride (UF₆), formed via the reaction: $\text{UF}_6 + 2\text{H}_2\text{O} \rightarrow \text{UO}_2\text{F}_2 + 4\text{HF}$. [4][10]

In the presence of water or high humidity, UO₂F₂ readily forms hydrates.[2] One well-characterized hydrate has the formula [(UO₂F₂)(H₂O)]₇·4H₂O.[10] Under conditions of prolonged high humidity, **uranyl fluoride** can further react and degrade, losing fluorine to form uranyl hydroxide and, subsequently, uranyl peroxide species.[5][10][11]



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Caption: **Uranyl fluoride** formation and subsequent reactions in the presence of water.

Solubility in Organic Solvents

Uranyl fluoride exhibits varied solubility in organic solvents. It is generally soluble in several non-aqueous solvents but can react vigorously with others.

Table 2: Solubility of **Uranyl Fluoride** in Organic Solvents

Solvent Class	Solvent	Solubility / Reactivity
Halocarbons	Fluorocarbons, Carbon tetrachloride, Chloroform, Tetrachloroethane	Soluble[6]
Halogens	Liquid chlorine, Liquid bromine	Soluble[6]
Nitro-compounds	Nitrobenzene	Soluble[6]
Alcohols	Ethanol	Soluble[12]
Isopropanol	Forms solid phase of $\text{UO}_2\text{F}_2 \cdot i\text{-PrOH}$ [13]	
Aromatic Hydrocarbons	Benzene, Toluene, Xylene	Vigorous, reactive interaction[6]
Benzene	Insoluble[9]	
Others	Acetonitrile, Dimethyl sulfoxide (DMSO)	Forms complex solid phases[13]

Speciation and Complexation in Aqueous Solutions

In aqueous solutions containing fluoride ions, the uranyl ion (UO_2^{2+}) undergoes stepwise complexation, forming a series of mononuclear complexes. Spectroscopic studies have identified up to five successive complexes: UO_2F^+ , $\text{UO}_2\text{F}_2(\text{aq})$, UO_2F_3^- , $\text{UO}_2\text{F}_4^{2-}$, and $\text{UO}_2\text{F}_5^{3-}$. [14][15] The formation of these complexes is an endothermic and entropy-driven process, and their stability increases with rising temperature. [15][16]



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Caption: Stepwise formation of **uranyl fluoride** complexes in aqueous solution.

Experimental Protocols

Synthesis of Uranyl Fluoride from Uranium Trioxide

This protocol describes a common laboratory method for preparing UO_2F_2 .^{[4][8]}

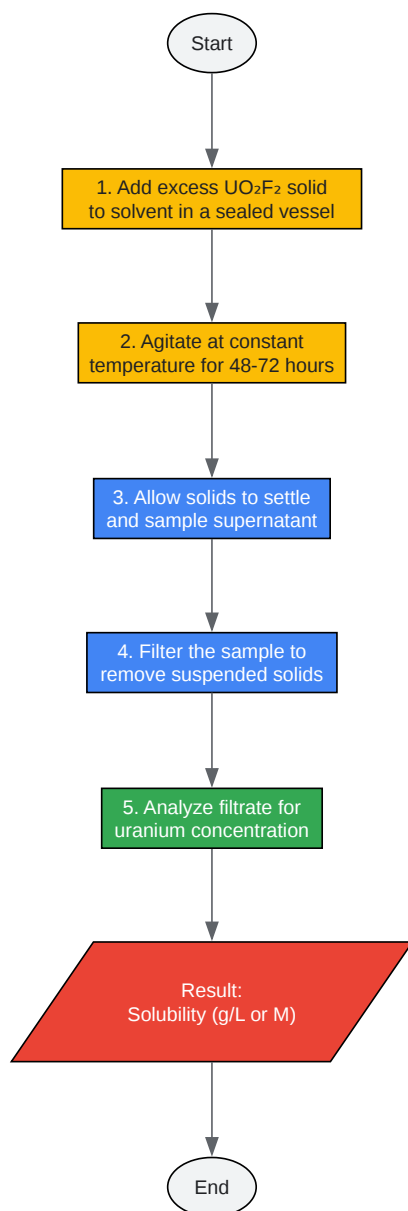
- Materials:
 - Uranium trioxide (UO_3) powder
 - Anhydrous hydrogen fluoride (HF) gas
 - High-temperature reaction vessel (e.g., copper or nickel alloy tube furnace)
 - Inert gas (e.g., Argon) for purging
- Procedure:
 - Place a known quantity of UO_3 powder into the reaction vessel.
 - Purge the system with an inert gas to remove air and moisture.
 - Heat the UO_3 to a temperature between 350–500°C.^[2]
 - Introduce a controlled flow of anhydrous HF gas over the heated UO_3 . The reaction is:
$$\text{UO}_3 + 2\text{HF} \rightarrow \text{UO}_2\text{F}_2 + \text{H}_2\text{O}.$$
^[4]
 - Continue the reaction until the conversion is complete, which can be monitored by the cessation of water vapor evolution.
 - Cool the system to room temperature under an inert gas atmosphere.
 - The resulting UO_2F_2 product should be handled in a dry environment due to its hygroscopic nature.

Determination of Aqueous Solubility by Equilibration

This protocol outlines a standard method for determining the solubility of a solid in a liquid.^[17]

- Materials:

- Pure **uranyl fluoride** (UO_2F_2) solid
- High-purity demineralized water
- Polyethylene bottles
- Constant-temperature shaker or agitator
- Filtration apparatus (e.g., syringe filters with low protein binding)
- Analytical equipment for uranium concentration measurement (e.g., ICP-MS, X-ray absorption)
- Procedure:
 - Add an excess amount of solid UO_2F_2 to a known volume of demineralized water in a polyethylene bottle. The excess solid ensures that saturation is reached.
 - Seal the bottles and place them in a constant-temperature agitator set to the desired temperature (e.g., 20°C).
 - Agitate the mixture for a sufficient period to ensure equilibrium is reached, typically 48-72 hours.[\[17\]](#)
 - After equilibration, allow the solid to settle. Carefully extract a sample of the supernatant liquid using a syringe.
 - Immediately filter the liquid through a fine filter (e.g., $0.22\ \mu\text{m}$) to remove any suspended solid particles.
 - Analyze the clear filtrate to determine the concentration of uranium.
 - The measured uranium concentration represents the solubility of UO_2F_2 at that temperature.



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Caption: Experimental workflow for determining the solubility of **uranyl fluoride**.

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